

An In-depth Technical Guide to the Chemical Properties of Azelaic Acid-d14

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Compound of Interest		
Compound Name:	Azelaic acid-d14	
Cat. No.:	B585296	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azelaic acid-d14 is the deuterated form of azelaic acid, a naturally occurring nine-carbon dicarboxylic acid. In azelaic acid-d14, the fourteen hydrogen atoms on the carbon backbone have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various research applications, particularly as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[1] Deuteration can also subtly influence the pharmacokinetic and metabolic profiles of drugs, a subject of growing interest in pharmaceutical development.[1] This guide provides a comprehensive overview of the known chemical properties of azelaic acid-d14, alongside the well-documented properties of its non-deuterated counterpart for comparative purposes. It also details relevant experimental protocols and biological mechanisms of action.

Chemical and Physical Properties

Quantitative data for **azelaic acid-d14** is primarily limited to its molecular formula, molecular weight, and purity, as provided by commercial suppliers. The physicochemical properties are expected to be very similar to those of unlabeled azelaic acid.

Azelaic Acid-d14



Property	Value	Source(s)
Chemical Name	Nonanedioic-d14 acid	[2]
Synonyms	Azelaic acid-d14, Deuterated azelaic acid	[3]
CAS Number	119176-67-9	[2][3][4]
Molecular Formula	C ₉ H ₂ D ₁₄ O ₄	[2][3][4]
Molecular Weight	202.31 g/mol	[2][4]
Physical Form	Solid, White to yellow powder	[2]
Purity	≥95% to 99.86%	[2][3][4]
Isotopic Enrichment	~98% Deuterium	[3]
Storage Conditions	Powder: -20°C (up to 3 years), 4°C (up to 2 years). In solvent: -80°C (up to 6 months), -20°C (up to 1 month)	[1][2]

Azelaic Acid (Non-deuterated)

The following table summarizes the well-documented properties of non-deuterated azelaic acid (CAS: 123-99-9), which serve as a close proxy for **azelaic acid-d14**.



Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O ₄	[5][6]
Molecular Weight	188.22 g/mol	[5][6]
Melting Point	109-111 °C	[6]
Boiling Point	286 °C at 100 mmHg	[6]
Density	1.443 g/mL	[6]
Solubility in Water	2.14 g/L	[6]
Solubility in Organic Solvents	Soluble in ethanol, DMSO, and dimethylformamide (~10 mg/mL). Sparingly soluble in acetone, chloroform, and diethyl ether.	[7][8]
Acidity (pKa)	pKa1: 4.55, pKa2: 5.5	[6][7]
Appearance	White crystalline powder/solid	[6][7]
Flash Point	210 °C (closed cup)	[5]
LogP	1.8863	[4]
Topological Polar Surface Area	74.6 Ų	[4]

Experimental Protocols

The characterization of azelaic acid and its deuterated analogue involves standard analytical techniques for dicarboxylic acids. Below are detailed methodologies for key experiments.

Determination of Purity by High-Performance Liquid Chromatography (HPLC)

A common method for assessing the purity of azelaic acid is Reverse-Phase HPLC (RP-HPLC).



- Instrumentation: A standard HPLC system equipped with a UV detector, a C18 column (e.g., Kromasil 100-5C18, 250 x 4.6 mm, 5 μm particle size), and an autosampler.
- Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer and an
 organic solvent. A typical composition is 75 volumes of sodium dihydrogen orthophosphate
 (50 mM, pH adjusted to 3.5) and 25 volumes of acetonitrile.
- Flow Rate: 1.2 mL/min.
- Detection: UV detection at a low wavelength, typically around 210 nm, as azelaic acid lacks a strong chromophore.
- Sample Preparation: A stock solution of **azelaic acid-d14** is prepared in a suitable solvent (e.g., DMSO). This is then diluted to a working concentration with the mobile phase.
- Analysis: The sample is injected into the HPLC system. The purity is determined by calculating the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.

Structural Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and isotopic enrichment of **azelaic** acid-d14.

- Instrumentation: A mass spectrometer, which can be coupled with either Gas
 Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Sample Preparation for GC-MS: Derivatization is often required to increase the volatility of azelaic acid. This can be achieved by esterification, for example, by heating with BF₃-methanol. The resulting methyl ester is then extracted into an organic solvent like hexane.
- GC-MS Conditions:
 - Column: A suitable capillary column (e.g., a non-polar or medium-polarity column).
 - Carrier Gas: Helium.



- Temperature Program: An oven temperature program is used to separate the analyte from any impurities, for instance, starting at a lower temperature and ramping up to a higher temperature.
- Ionization: Electron Ionization (EI) is commonly used.
- Analysis: The mass spectrum will show a molecular ion peak corresponding to the
 deuterated methyl ester of azelaic acid. The fragmentation pattern can also be used for
 structural confirmation. The isotopic distribution of the molecular ion cluster will confirm the
 level of deuterium incorporation. For azelaic acid-d14, the molecular weight of 202.31 is
 consistent with the deuterated structure.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

While ¹H NMR is used to confirm the absence of protons on the carbon backbone, ¹³C NMR and Deuterium (²H) NMR can provide structural information.

- Instrumentation: A high-field NMR spectrometer.
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSOd6).
- ¹H NMR Analysis: The spectrum should be largely devoid of signals in the aliphatic region, confirming the high level of deuteration. Any residual proton signals can be used to quantify the isotopic purity.
- ¹³C NMR Analysis: The spectrum will show signals for the nine carbon atoms, with their chemical shifts being slightly affected by the deuterium substitution compared to unlabeled azelaic acid.
- ²H NMR Analysis: This directly observes the deuterium nuclei, providing information about the deuterium distribution within the molecule.

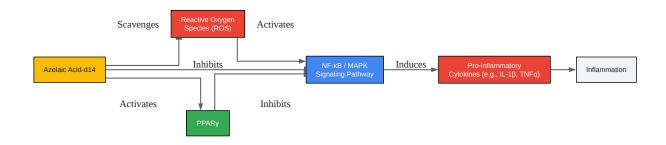
Biological Mechanisms and Signaling Pathways



Azelaic acid exhibits a range of biological activities, making it effective in the treatment of skin conditions like acne and rosacea. Its mechanisms of action are multifaceted and involve the modulation of several signaling pathways.

Anti-inflammatory and Antioxidant Effects

Azelaic acid exerts anti-inflammatory effects by interfering with the NF-κB and MAPK signaling pathways. It can also activate peroxisome proliferator-activated receptor gamma (PPARγ), which further suppresses inflammatory responses. Additionally, it acts as an antioxidant by scavenging reactive oxygen species (ROS).



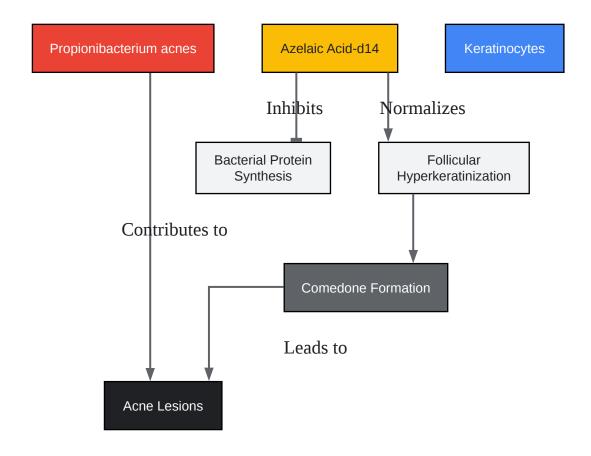
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Anti-inflammatory and Antioxidant Mechanisms of Azelaic Acid.

Antimicrobial and Anti-keratinizing Effects in Acne

In the context of acne, azelaic acid demonstrates bacteriostatic activity against Propionibacterium acnes. It is thought to inhibit bacterial protein synthesis. Furthermore, it normalizes the keratinization process in the hair follicle by reducing the proliferation of keratinocytes, which helps to prevent the formation of comedones.



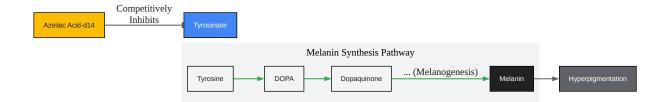


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Workflow of Azelaic Acid's Anti-Acne Mechanisms.

Inhibition of Hyperpigmentation

Azelaic acid is also used to treat hyperpigmentation disorders. It acts as a competitive inhibitor of tyrosinase, a key enzyme in the melanin synthesis pathway. This leads to a reduction in melanin production.





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Mechanism of Azelaic Acid in Inhibiting Hyperpigmentation.

Safety Information

The safety profile of **azelaic acid-d14** is expected to be similar to that of azelaic acid. Based on the safety data sheets for azelaic acid, the following hazards are identified:

- Hazard Codes: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).
- Signal Word: Warning.
- Precautionary Statements: Users should wear appropriate personal protective equipment, including gloves, eye protection, and respiratory protection if dust is generated. Avoid ingestion and inhalation, and wash hands thoroughly after handling.

Conclusion

Azelaic acid-d14 is a stable, isotopically labeled compound that serves as an essential tool for researchers in various fields, from analytical chemistry to drug metabolism studies. While specific physicochemical data for the deuterated form is limited, the properties of its non-deuterated analogue provide a reliable reference. The well-documented biological activities of azelaic acid, including its anti-inflammatory, antimicrobial, and anti-pigmentary effects, are rooted in its ability to modulate key cellular signaling pathways. This guide provides a foundational understanding of the chemical properties and biological significance of azelaic acid-d14 for professionals in research and development.

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